

# Comparative Efficacy of Avilamycin and Flavophospholipol on Broiler Performance: A Research Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avilamycin

Cat. No.: B193671

[Get Quote](#)

This guide provides a comparative analysis of two widely used antibiotic growth promoters, **avilamycin** and flavophospholipol, on the performance of broiler chickens. The information is intended for researchers, scientists, and drug development professionals, offering a synthesis of experimental data, detailed methodologies, and insights into their mechanisms of action.

## Performance Data Summary

The following tables summarize the quantitative data from various studies investigating the effects of **avilamycin** and flavophospholipol on key broiler performance indicators. It is important to note that direct comparisons should be made with caution, as experimental conditions such as diet, broiler strain, and environmental factors can vary between studies.

Table 1: Efficacy of **Avilamycin** in Broiler Chickens

Treatment Group	Dose (ppm)	Final Body Weight (g)	Average Daily Gain (g/day)	Feed Conversion Ratio	NE-Related Mortality Rate (%)	Study Reference
Nonmedicated, Nonchallenged	0	2250	64.3	1.65	0.0	<a href="#">[1]</a>
Nonmedicated, Challenged with Clostridium perfringens	0	2050	58.6	1.80	15.0	<a href="#">[1]</a>
Avilamycin, Challenged with Clostridium perfringens	15	2230	63.7	1.62	7.53	<a href="#">[1]</a> <a href="#">[2]</a>
Avilamycin, Challenged with Clostridium perfringens	30	2240	64.0	1.61	3.02	<a href="#">[1]</a> <a href="#">[2]</a>
Control	0	-	-	-	-	<a href="#">[3]</a>
Avilamycin	10	+90g vs control	-	Numerically improved	-	<a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Efficacy of Flavophospholipol in Broiler Chickens

Treatment Group	Dose (mg/kg)	Body Weight Gain (g) (Day 1-42)	Feed Conversion Ratio (Day 1-42)	Study Reference
Control	0	-	-	[5][6][7]
Flavophospholipol	2	Improved vs. Control	Improved vs. Control	[6][7]
Flavophospholipol	4	Improved vs. Control	Improved vs. Control	[6][7]
Flavophospholipol	8	Improved vs. Control	Improved vs. Control	[6][7]
Flavophospholipol	16	Significantly higher vs. Control	Significantly higher vs. Control	[5][6]

## Experimental Protocols

The methodologies outlined below are representative of the experimental designs used in the cited studies to evaluate the efficacy of **avilamycin** and flavophospholipol.

### Avilamycin Efficacy Trial against Necrotic Enteritis

- Objective: To assess the effectiveness of **Avilamycin** in preventing necrotic enteritis (NE) induced by *Clostridium perfringens* (Cp).[1]
- Animals: 2200 commercial broiler cockerels.[1]
- Housing: Floor pens with a randomized complete block design.[1]
- Diet: Standard grower and finisher diets were provided ad libitum.[1]
- Experimental Design:
  - Group 1: Nonmedicated, Nonchallenged.

- Group 2: Nonmedicated, Challenged with Cp.
- Group 3: **Avilamycin** (15 ppm), Challenged with Cp.[1]
- Group 4: **Avilamycin** (30 ppm), Challenged with Cp.[1]
- Data Collection: Body weight, feed intake, and mortality were recorded. Intestinal lesion scores were evaluated at specific time points.[2]
- Statistical Analysis: Data were analyzed using appropriate statistical models to determine significant differences between treatment groups.

## Flavophospholipol Dose-Response Trial

- Objective: To evaluate the dose-response of flavophospholipol on broiler performance.[6]
- Animals: 900 one-day-old male broiler chicks.[5][6][7]
- Housing: Floor pens, with 15 birds per pen.[5]
- Diet: Mash diets were provided ad libitum.[5]
- Experimental Design: A completely randomized design with five treatment groups receiving varying doses of flavophospholipol: 0, 2, 4, 8, and 16 mg/kg of feed.[6][7]
- Data Collection: Body weight gain (BWG), feed intake (FI), and feed conversion ratio (FCR) corrected for mortality were measured weekly until 42 days of age.[5][6]
- Statistical Analysis: Data were analyzed using ANOVA, and regression analysis was used to determine optimal dosage levels.[6]

## Mechanism of Action and Systemic Effects

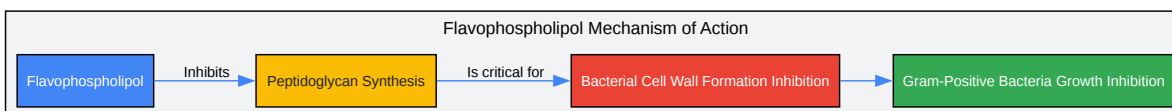
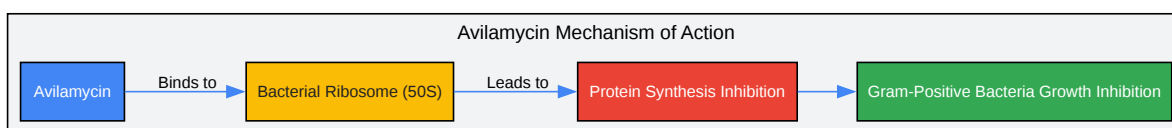
Both **avilamycin** and flavophospholipol exert their growth-promoting effects primarily by modulating the gut microbiota.

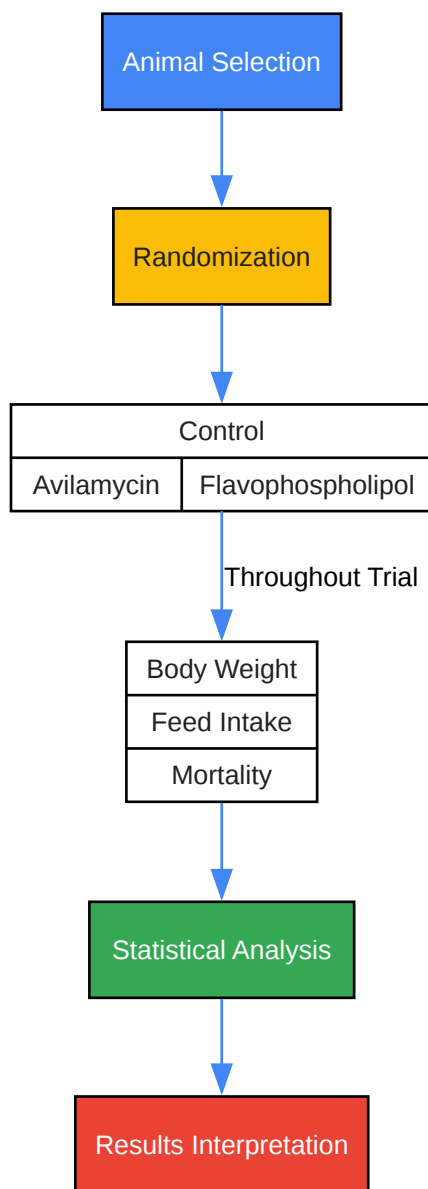
**Avilamycin:** This orthosomycin antibiotic inhibits bacterial protein synthesis by targeting the 50S ribosomal subunit.[1][8] It is primarily effective against Gram-positive bacteria, including the pathogenic *Clostridium perfringens*. [9][10] By suppressing harmful bacteria, **avilamycin**

helps to maintain a healthier gut environment, leading to improved nutrient absorption and growth performance.[9] Studies have shown that **avilamycin** can alter the composition of the ileal and cecal microbiota in broilers.[11][12]

**Flavophospholipol**: This phosphoglycolipid antibiotic also targets Gram-positive bacteria.[5][6] Its mechanism involves the inhibition of peptidoglycan synthesis in the bacterial cell wall.[13] Flavophospholipol is known to reduce the shedding of pathogenic bacteria like Salmonella.[14] It can also have an "anti-conjugative" effect, potentially reducing the spread of antimicrobial resistance plasmids between bacteria.[15]

The following diagrams illustrate the proposed mechanisms of action and a typical experimental workflow for evaluating these antibiotic growth promoters.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]

- 2. tandfonline.com [tandfonline.com]
- 3. Effects of avilamycin on performance of broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. scielo.br [scielo.br]
- 6. researchgate.net [researchgate.net]
- 7. Re-evaluation of the effects of flavomycin on broiler live performance | Engormix [en.engormix.com]
- 8. Avilamycin | C<sub>61</sub>H<sub>88</sub>Cl<sub>2</sub>O<sub>32</sub> | CID 71674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. rooyandarou.com [rooyandarou.com]
- 10. Avilamycin 10% – AGP alternatives, Anticoccidials, Antibiotic substitutes—Phiphar healthcare limited [phiphar.com]
- 11. researchgate.net [researchgate.net]
- 12. Influence of dietary avilamycin on ileal and cecal microbiota in broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Effects of Flavophospholipol on Resistance in Fecal Escherichia coli and Enterococci of Fattening P - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Assessing the Impact of Flavophospholipol and Virginiamycin Supplementation on the Broiler Microbiota: a Prospective Controlled Intervention Study - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Effects of flavophospholipol on conjugation and plasmid curing of multidrug-resistant Salmonella Enteritidis in broiler chickens - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Efficacy of Avilamycin and Flavophospholipol on Broiler Performance: A Research Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193671#comparative-study-of-avilamycin-and-flavophospholipol-on-broiler-performance]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)